

Application Notes and Protocols for Linperlisib

Solubility and Stability Assessment in DMSO

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Compound of Interest

Compound Name: *Linperlisib*

Cat. No.: *B560614*

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Introduction

Linperlisib is a potent and selective inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K δ), a key component of the PI3K/Akt/mTOR signaling pathway.[1] Dysregulation of this pathway is implicated in various malignancies, making PI3K δ an attractive target for cancer therapy. As a small molecule inhibitor, understanding the solubility and stability of **Linperlisib** in common laboratory solvents like dimethyl sulfoxide (DMSO) is critical for accurate in vitro and in vivo studies, as well as for formulation development.

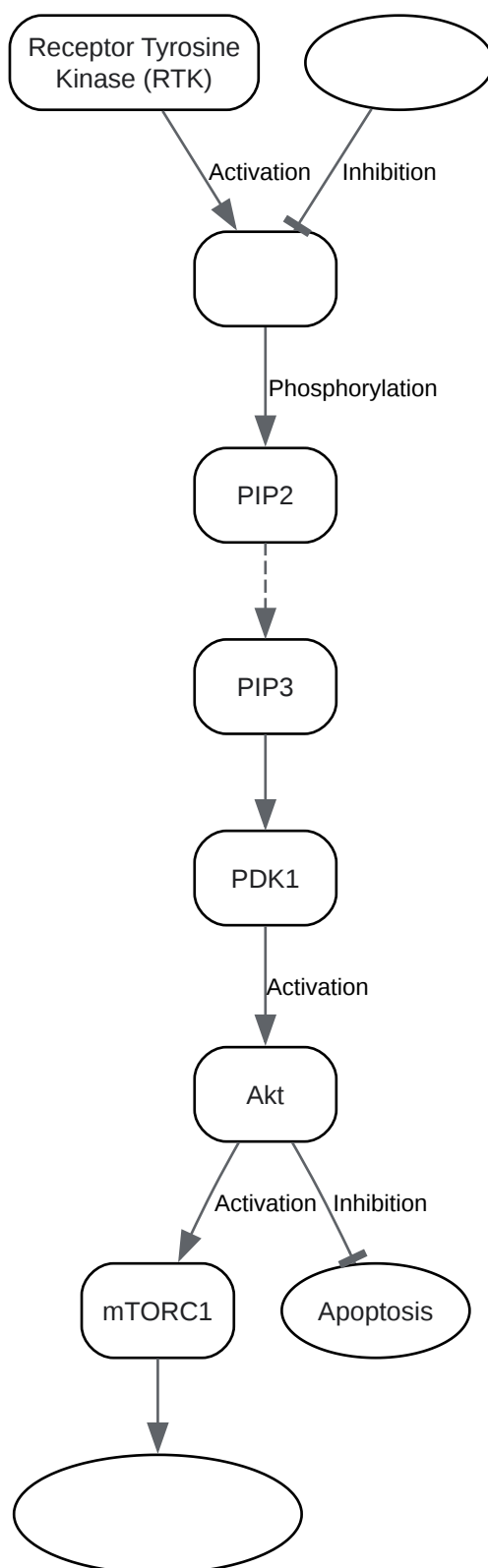
This document provides detailed protocols for assessing the kinetic solubility and chemical stability of **Linperlisib** in DMSO. The solubility protocol utilizes nephelometry for rapid, high-throughput assessment. The stability protocol employs a stability-indicating high-performance liquid chromatography (HPLC) method coupled with forced degradation studies to identify potential degradation products and establish the intrinsic stability of the molecule.

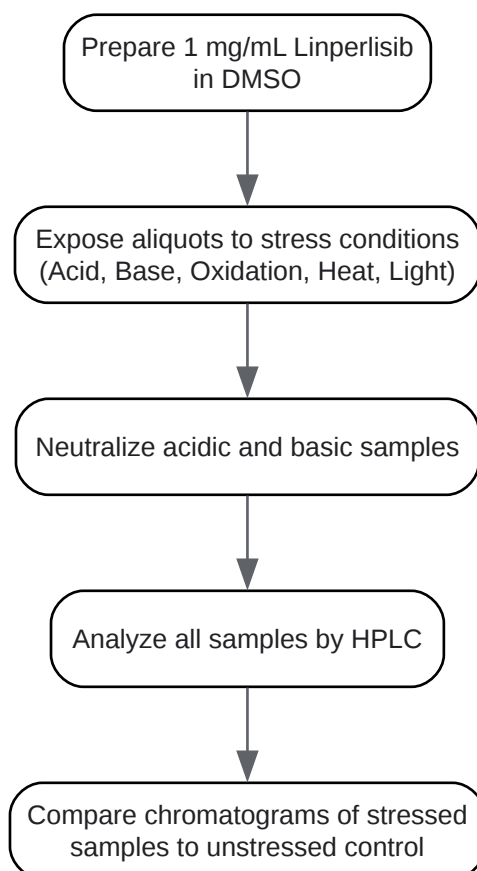
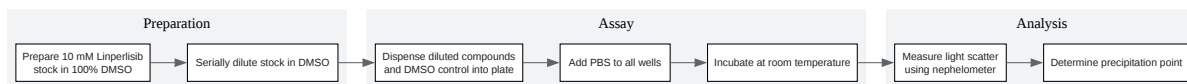
Linperlisib: Chemical Properties

Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₇ FN ₆ O ₅ S	--INVALID-LINK--
Molecular Weight	588.7 g/mol	--INVALID-LINK--
Known Solubility in DMSO	100 mg/mL (169.86 mM)	Selleck Chemicals Datasheet

Linperlisib and the PI3K/Akt Signaling Pathway

Linperlisib selectively inhibits PI3K δ , which is a critical enzyme in the PI3K/Akt signaling cascade. This pathway plays a central role in cell proliferation, survival, and metabolism. The diagram below illustrates the mechanism of action of **Linperlisib** within this pathway.





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References

- 1. e3s-conferences.org [e3s-conferences.org]

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